

2,3,3-Trimethyl-3H-benzo[g]indole molecular weight and formula

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Compound of Interest

Compound Name: 2,3,3-Trimethyl-3H-benzo[g]indole

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An In-Depth Technical Guide to **2,3,3-Trimethyl-3H-benzo[g]indole**: Properties, Synthesis, and Applications

Introduction

2,3,3-Trimethyl-3H-benzo[g]indole is a heterocyclic aromatic compound belonging to the extensive family of indole derivatives. Its structure, which features a benzene ring fused to a pyrrole ring system, is a recurring and vital scaffold in a multitude of biologically active molecules and functional materials.^{[1][2][3]} As a versatile chemical intermediate, this compound serves as a critical building block in the synthesis of more complex molecules, including dyes, pigments, and potential pharmaceutical agents.^[4] Its unique molecular architecture, characterized by a fused naphthyl system, imparts distinct electronic and steric properties that are of significant interest to researchers in organic synthesis, medicinal chemistry, and materials science.

This technical guide provides a comprehensive overview of **2,3,3-Trimethyl-3H-benzo[g]indole**, designed for researchers, scientists, and professionals in drug development. We will delve into its fundamental physicochemical properties, explore a representative synthetic pathway with detailed experimental considerations, discuss methods for its analytical characterization, and survey its current and potential applications.

Physicochemical and Structural Properties

The identity and purity of a chemical compound are established by its fundamental properties. **2,3,3-Trimethyl-3H-benzo[g]indole**, also known by its synonym 2,3,3-Trimethylnaphtho[1,2-b]pyrrole, possesses a defined set of characteristics that are crucial for its handling, characterization, and application.^[5]

Table 1: Core Physicochemical Properties of **2,3,3-Trimethyl-3H-benzo[g]indole**

Property	Value	Source(s)
Molecular Formula	C ₁₅ H ₁₅ N	[4][5][6]
Molecular Weight	209.29 g/mol	[4][5][7]
CAS Number	74470-85-2	[5]
Appearance	Light yellow to brown to dark green crystalline powder	[4]
Melting Point	76 - 80 °C	[4]
Boiling Point	127 °C at 0.5 mmHg	[4]
Monoisotopic Mass	209.120449483 Da	[7]

These properties are foundational for both theoretical and practical work. The molecular weight is essential for stoichiometric calculations in synthesis, while melting and boiling points are critical indicators of purity.

Synthesis Methodology: The Fischer Indole Synthesis Approach

The synthesis of indole derivatives is a cornerstone of heterocyclic chemistry. The Fischer indole synthesis is a classic and reliable method for constructing the indole core from a phenylhydrazine and an aldehyde or ketone. For **2,3,3-Trimethyl-3H-benzo[g]indole**, a plausible and established route involves the reaction of 1-naphthylhydrazine with isopropyl methyl ketone (3-methyl-2-butanone).^{[8][9]}

Expertise & Causality: The choice of an acid catalyst (e.g., acetic acid, hydrochloric acid, or a Lewis acid like zinc chloride) is critical. The acid protonates the hydrazine, facilitating the

formation of the key hydrazone intermediate. Subsequent acid-catalyzed rearrangement, involving a [7,7]-sigmatropic shift, is the mechanistic heart of the reaction, leading to the indole ring system after the elimination of ammonia. The reaction is typically heated to provide the necessary activation energy for the rearrangement.

Experimental Protocol: Synthesis of 2,3,3-Trimethyl-3H-benzo[g]indole

Objective: To synthesize **2,3,3-Trimethyl-3H-benzo[g]indole** via an acid-catalyzed condensation and rearrangement reaction.

Materials:

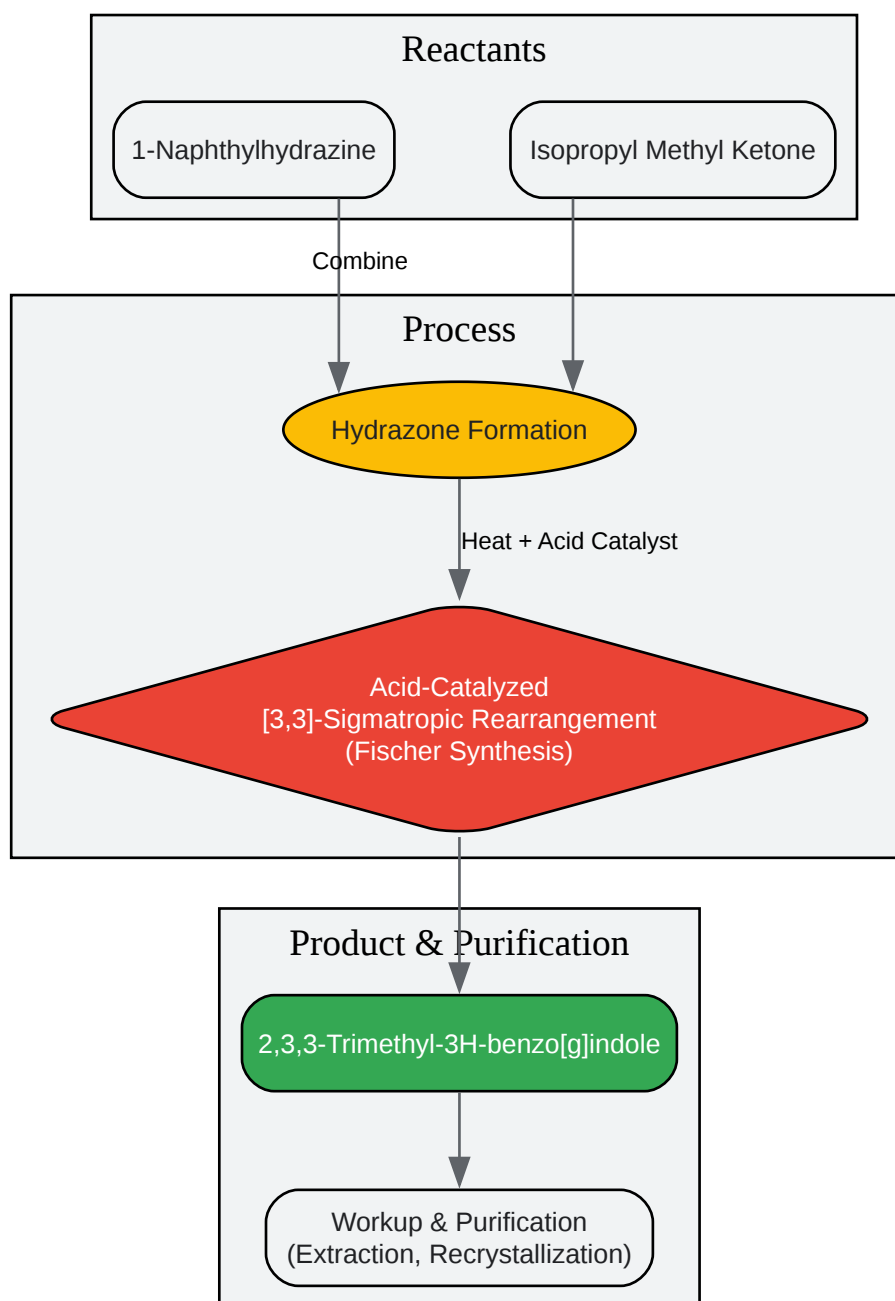
- 1-Naphthylhydrazine hydrochloride
- Isopropyl methyl ketone (3-methyl-2-butanone)
- Glacial Acetic Acid
- Ethanol
- Sodium Bicarbonate (Saturated Solution)
- Anhydrous Magnesium Sulfate
- Dichloromethane

Procedure:

- **Reaction Setup:** In a round-bottom flask equipped with a reflux condenser and a magnetic stirrer, combine 1-naphthylhydrazine hydrochloride (1.0 eq) and isopropyl methyl ketone (1.1 eq).
- **Solvent and Catalyst Addition:** Add glacial acetic acid as both the solvent and catalyst. The volume should be sufficient to dissolve the reactants upon warming.
- **Reaction Execution:** Heat the mixture to reflux (approximately 118 °C) and maintain for 2-4 hours. Monitor the reaction progress using Thin Layer Chromatography (TLC).

- Self-Validating Insight: The disappearance of the starting hydrazine spot and the appearance of a new, less polar product spot on the TLC plate indicates reaction progression.
- Workup and Neutralization: After cooling to room temperature, slowly pour the reaction mixture into a beaker of ice water. Carefully neutralize the acidic solution by adding a saturated solution of sodium bicarbonate until effervescence ceases.
- Extraction: Transfer the neutralized mixture to a separatory funnel and extract the crude product with dichloromethane (3 x 50 mL).
- Drying and Concentration: Combine the organic layers and dry over anhydrous magnesium sulfate. Filter the drying agent and concentrate the solvent under reduced pressure using a rotary evaporator.
- Purification: The resulting crude solid can be purified by recrystallization from a suitable solvent system (e.g., ethanol/water) or by column chromatography on silica gel to yield the final product.

Synthesis Workflow Diagram



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Caption: Fischer indole synthesis workflow for **2,3,3-Trimethyl-3H-benzo[g]indole**.

Spectroscopic and Analytical Characterization

Confirming the structure and purity of the synthesized compound is a non-negotiable step in scientific research. A combination of spectroscopic techniques provides a self-validating system

to verify the identity of **2,3,3-Trimethyl-3H-benzo[g]indole**.

- Nuclear Magnetic Resonance (NMR) Spectroscopy:
 - ^1H NMR: This technique provides information about the hydrogen atoms in the molecule. Key expected signals would include: singlets for the non-equivalent geminal methyl groups at the C3 position, a singlet for the methyl group at the C2 position, and a series of multiplets in the aromatic region corresponding to the protons on the naphthyl ring system.
 - ^{13}C NMR: This analysis would confirm the carbon skeleton. Distinct signals would be expected for the quaternary C3 carbon, the C2 carbon involved in the C=N bond, the two geminal methyl carbons, the C2-methyl carbon, and the various aromatic carbons of the fused ring system.
- Infrared (IR) Spectroscopy: IR spectroscopy identifies functional groups. A characteristic strong absorption band corresponding to the C=N (imine) stretch would be expected, typically in the $1650\text{--}1550\text{ cm}^{-1}$ region. The absence of N-H stretching bands (around 3300 cm^{-1}) confirms the 3H-indole (indolenine) tautomeric form.
- Mass Spectrometry (MS): This technique confirms the molecular weight. High-resolution mass spectrometry (HRMS) would provide a highly accurate mass measurement, allowing for the unambiguous determination of the molecular formula ($\text{C}_{15}\text{H}_{15}\text{N}$). The molecular ion peak $[\text{M}]^+$ would be observed at $m/z \approx 209.1204$.^[7]

Applications and Research Directions

The true value of a chemical building block lies in its utility. **2,3,3-Trimethyl-3H-benzo[g]indole** is a valuable precursor with applications spanning multiple domains.

- Dye and Pigment Synthesis: The extended π -conjugated system of the benzo[g]indole core makes it an excellent chromophore. It can be functionalized to create cyanine dyes and other colorants used in photography, textiles, and as fluorescent probes in biological imaging.
- Pharmaceutical and Drug Discovery: The indole scaffold is considered a "privileged structure" in medicinal chemistry, appearing in numerous natural products and approved drugs.^{[2][3]} Indole derivatives exhibit a vast range of biological activities, including anticancer, antimicrobial, and anti-inflammatory properties.^{[1][3]} **2,3,3-Trimethyl-3H-**

benzo[g]indole serves as a starting point for synthesizing novel drug candidates whose expanded aromatic system can be tailored to enhance binding affinity and selectivity for specific biological targets.

- **Materials Science:** The compound has been noted as a semiconducting material, suggesting potential applications in organic electronics.^[10] Derivatives could be explored for use in organic light-emitting diodes (OLEDs), organic field-effect transistors (OFETs), or as components in photosensitive materials.

Safety and Handling

According to aggregated GHS data, **2,3,3-Trimethyl-3H-benzo[g]indole** is associated with specific hazards.^{[7][11]}

- **Hazards:**
 - Causes skin irritation (H315).^{[7][11]}
 - Causes serious eye irritation (H319).^{[7][11]}
 - May cause respiratory irritation (H335).^[11]
- **Precautions:**
 - Standard laboratory personal protective equipment (PPE), including safety glasses, gloves, and a lab coat, should be worn at all times.
 - Handle in a well-ventilated area or a chemical fume hood to avoid inhalation of dust or vapors.
 - Avoid contact with skin, eyes, and clothing. In case of contact, rinse immediately with plenty of water.

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